

Application Notes and Protocols for Immunohistochemical Staining of CCR1 in Tissue Samples

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Compound of Interest

Compound Name: CCR1 antagonist 7

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These application notes provide a comprehensive guide for the detection of C-C Motif Chemokine Receptor 1 (CCR1) in formalin-fixed, paraffin-embedded (FFPE) tissue samples using immunohistochemistry (IHC). This document is intended for researchers, scientists, and drug development professionals interested in evaluating CCR1 expression patterns in both normal and pathological tissues.

Introduction

C-C Motif Chemokine Receptor 1 (CCR1), also known as CD191, is a G protein-coupled receptor that plays a crucial role in inflammatory responses by binding to various chemokines, including CCL3 (MIP-1 α) and CCL5 (RANTES).[1] Its involvement in leukocyte trafficking makes it a significant target in the study of autoimmune diseases, inflammatory disorders, and cancer.[2][3] Immunohistochemistry is a powerful technique to visualize the in-situ expression and localization of CCR1 within the tissue microenvironment.

Data Presentation: CCR1 Expression in Human Tissues

The expression of CCR1 varies across different human tissues. The following table summarizes the protein expression levels of CCR1 in a range of normal human tissues based on data from immunohistochemical studies. The expression levels are presented semi-quantitatively.

Tissue	Expression Level	Predominant Cell Types with Positive Staining
Bone Marrow	High	Granulocytic and monocytic lineage cells[4]
Spleen	High	Cells in the red pulp, scattered lymphocytes in the white pulp[4]
Lymph Node	Medium	Scattered immune cells
Tonsil	Medium	Intraepithelial B cells and other immune cells[4]
Lung	Low to Medium	Alveolar macrophages, scattered inflammatory cells
Liver	Low	Kupffer cells, occasional inflammatory cells
Kidney	Low	Scattered immune cells in the interstitium
Small Intestine	Low	Immune cells in the lamina propria
Colon	Low	Immune cells in the lamina propria
Brain	Not Detected	In normal brain tissue
Heart Muscle	Not Detected	Cardiomyocytes
Skin	Low	Langerhans cells, dermal immune cells

Note: Expression levels can vary based on the specific antibody used, the detection system, and the physiological or pathological state of the tissue.

Experimental Protocols

This section provides a detailed protocol for chromogenic immunohistochemical staining of CCR1 in FFPE tissue sections.

Materials and Reagents

- FFPE tissue sections (4-5 µm thick) on charged slides
- Xylene or a xylene substitute
- Ethanol (100%, 95%, 70%)
- Deionized or distilled water
- Antigen Retrieval Buffer (e.g., 10 mM Sodium Citrate buffer, pH 6.0)
- Wash Buffer (e.g., Tris-buffered saline with 0.025% Triton X-100 (TBST) or Phosphate-buffered saline (PBS))
- Hydrogen Peroxide Block (e.g., 3% H₂O₂ in methanol)
- Blocking Buffer (e.g., 10% normal serum from the species of the secondary antibody in TBS with 1% BSA)
- Primary Antibody: Anti-CCR1 antibody validated for IHC. The optimal dilution should be determined by the user. A starting concentration of 5 µg/mL can be used for some polyclonal antibodies.^{[5][6]}
- Biotinylated Secondary Antibody (or polymer-based detection system)
- Enzyme Conjugate (e.g., Streptavidin-HRP)
- Chromogen Substrate (e.g., DAB)
- Counterstain (e.g., Hematoxylin)
- Mounting Medium

Step-by-Step Protocol

- Deparaffinization and Rehydration:
 - Immerse slides in two changes of xylene for 5 minutes each.
 - Immerse slides in two changes of 100% ethanol for 3 minutes each.
 - Immerse slides in two changes of 95% ethanol for 3 minutes each.
 - Immerse slides in one change of 70% ethanol for 3 minutes.
 - Rinse slides in running deionized water for 5 minutes.
- Antigen Retrieval:
 - Pre-heat the Antigen Retrieval Buffer (Sodium Citrate, pH 6.0) in a water bath or steamer to 95-100°C.
 - Immerse the slides in the pre-heated buffer and incubate for 20-30 minutes.
 - Allow the slides to cool in the buffer at room temperature for 20 minutes.
 - Rinse the slides with wash buffer.
- Peroxidase Blocking:
 - Incubate the slides in Hydrogen Peroxide Block for 10-15 minutes at room temperature to quench endogenous peroxidase activity.
 - Rinse the slides with wash buffer.
- Blocking:
 - Incubate the slides with Blocking Buffer for 30-60 minutes at room temperature in a humidified chamber to block non-specific antibody binding.
- Primary Antibody Incubation:
 - Dilute the anti-CCR1 primary antibody to its optimal concentration in antibody diluent (e.g., TBS with 1% BSA).

- Apply the diluted primary antibody to the tissue sections and incubate overnight at 4°C in a humidified chamber.
- Secondary Antibody and Detection:
 - Rinse the slides with wash buffer (3 changes for 5 minutes each).
 - Apply the biotinylated secondary antibody and incubate for 30-60 minutes at room temperature.
 - Rinse the slides with wash buffer (3 changes for 5 minutes each).
 - Apply the enzyme conjugate (e.g., Streptavidin-HRP) and incubate for 30 minutes at room temperature.
 - Rinse the slides with wash buffer (3 changes for 5 minutes each).
- Chromogenic Development:
 - Prepare the DAB substrate solution according to the manufacturer's instructions.
 - Apply the DAB solution to the tissue sections and monitor for color development (typically 1-10 minutes).
 - Stop the reaction by immersing the slides in deionized water.
- Counterstaining:
 - Counterstain the slides with Hematoxylin for 1-2 minutes.
 - "Blue" the sections in running tap water.
- Dehydration and Mounting:
 - Dehydrate the slides through graded ethanol solutions (70%, 95%, 100%).
 - Clear the slides in xylene.
 - Mount a coverslip using a permanent mounting medium.

Quantification of Staining

Immunohistochemical staining can be semi-quantitatively assessed using a scoring method such as the H-Score, which considers both the intensity of staining and the percentage of positively stained cells.^[7]

H-Score = $[1 \times (\% \text{ of cells with weak staining})] + [2 \times (\% \text{ of cells with moderate staining})] + [3 \times (\% \text{ of cells with strong staining})]$

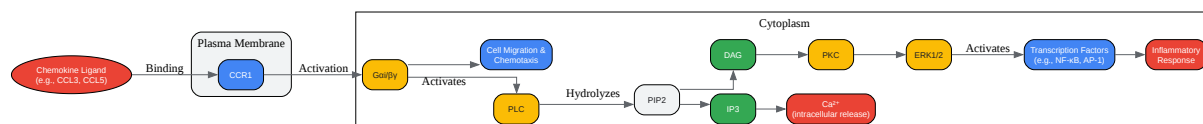
The H-Score ranges from 0 to 300.

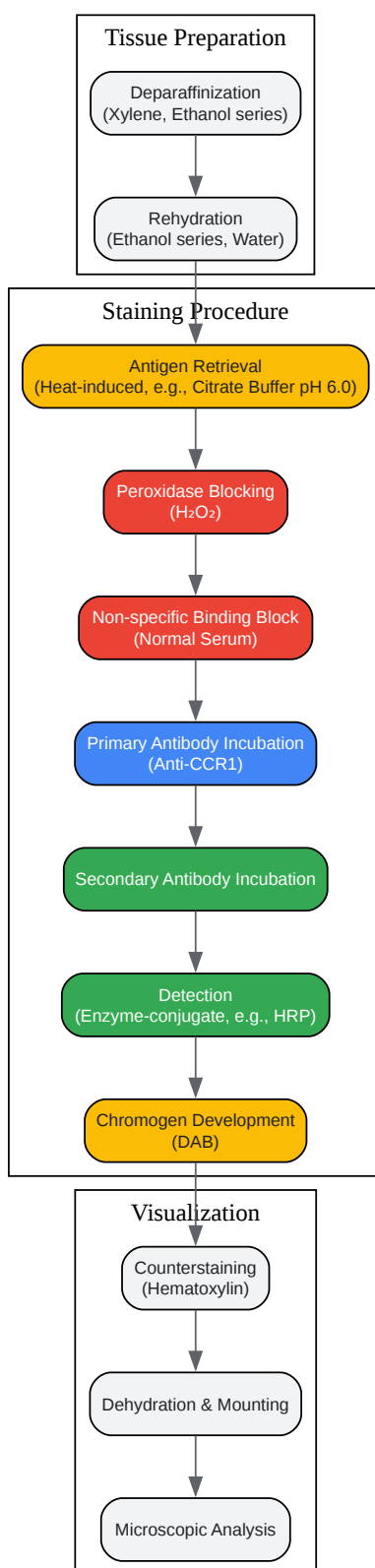
Staining Intensity	Score
No staining	0
Weak staining	1+
Moderate staining	2+
Strong staining	3+

Visualizations

CCR1 Signaling Pathway

The following diagram illustrates the canonical signaling pathway activated upon ligand binding to CCR1.





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